

Application Notes and Protocols: Suzuki Coupling in the Synthesis of GSK1360707

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Compound of Interest

Compound Name: GSK1360707

Cat. No.: B1672351

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Introduction

GSK1360707 is a potent and selective triple reuptake inhibitor (TRI) that has been investigated for the treatment of major depressive disorder.[1] Its mechanism of action involves the simultaneous inhibition of the serotonin transporter (SERT), norepinephrine transporter (NET), and dopamine transporter (DAT), leading to increased extracellular concentrations of these key neurotransmitters. A critical step in the efficient and scalable synthesis of **GSK1360707** is a palladium-catalyzed Suzuki coupling reaction.[2] This application note provides detailed protocols and data related to the Suzuki coupling step in the synthesis of this promising therapeutic agent. The Suzuki coupling, a Nobel Prize-winning reaction, is a versatile method for forming carbon-carbon bonds. In the context of **GSK1360707** synthesis, it facilitates the coupling of a vinyl triflate with an appropriate boronic acid derivative.

Data Presentation

The following table summarizes typical quantitative data for the Suzuki coupling reaction in the synthesis of a key intermediate for **GSK1360707**. The data is compiled from established methodologies for Suzuki couplings of vinyl triflates.

Parameter	Value	Notes
Reactants		
Vinyl Triflate Intermediate	1.0 eq	The electrophilic partner in the coupling reaction.
(3,4-Dichlorophenyl)boronic acid	1.2 - 1.5 eq	The nucleophilic partner, providing the dichlorophenyl moiety.
Catalyst System		
Palladium Catalyst (e.g., Pd(PPh ₃) ₄)	0.02 - 0.05 eq	The choice of catalyst and ligand is crucial for reaction efficiency.
Ligand (e.g., PPh ₃)	0.08 - 0.2 eq	Often used in conjunction with a palladium precursor like Pd(OAc) ₂ .
Base		
Inorganic Base (e.g., K ₂ CO ₃ , Cs ₂ CO ₃)	2.0 - 3.0 eq	Essential for the transmetalation step of the catalytic cycle.
Solvent System		
Organic Solvent (e.g., Toluene, Dioxane)	10 - 20 mL/mmol	Anhydrous conditions are typically preferred.
Aqueous Phase (e.g., Water)	2 - 5 mL/mmol	Often used in a biphasic system with the organic solvent.
Reaction Conditions		
Temperature	80 - 110 °C	Heating is generally required to drive the reaction to completion.

Reaction Time	4 - 24 hours	Monitored by techniques such as TLC or LC-MS.
Yield		
Isolated Yield of Coupled Product	85 - 95%	High yields are achievable with optimized conditions.

Experimental Protocols

This section provides a detailed methodology for the Suzuki coupling reaction to synthesize a key intermediate of **GSK1360707**.

Materials:

- Vinyl triflate intermediate
- (3,4-Dichlorophenyl)boronic acid
- Palladium catalyst (e.g., Tetrakis(triphenylphosphine)palladium(0) [Pd(PPh₃)₄])
- Base (e.g., Potassium carbonate [K₂CO₃])
- Anhydrous toluene
- Degassed water
- Inert gas (Argon or Nitrogen)
- Standard laboratory glassware for organic synthesis
- Magnetic stirrer and heating mantle
- Separatory funnel
- Rotary evaporator
- Silica gel for column chromatography

Procedure:

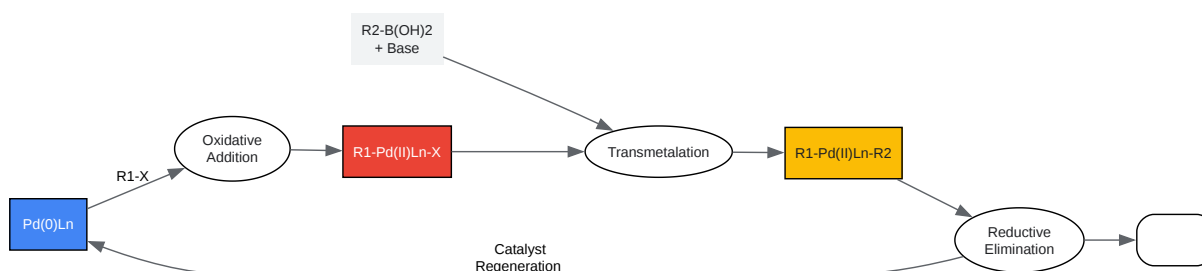
- Reaction Setup:
 - To a dry round-bottom flask equipped with a magnetic stir bar and a condenser, add the vinyl triflate intermediate (1.0 eq), (3,4-dichlorophenyl)boronic acid (1.2 eq), and potassium carbonate (2.0 eq).
 - Evacuate and backfill the flask with an inert gas (e.g., argon) three times to ensure an inert atmosphere.
- Solvent and Catalyst Addition:
 - Add anhydrous toluene (e.g., 15 mL/mmol of vinyl triflate) to the flask via a syringe.
 - Add degassed water (e.g., 3 mL/mmol of vinyl triflate).
 - Under a positive pressure of the inert gas, add the palladium catalyst (e.g., Pd(PPh₃)₄, 0.03 eq).
- Reaction Execution:
 - Heat the reaction mixture to 90 °C with vigorous stirring.
 - Monitor the progress of the reaction by thin-layer chromatography (TLC) or liquid chromatography-mass spectrometry (LC-MS). The reaction is typically complete within 12-18 hours.
- Workup:
 - Once the reaction is complete, cool the mixture to room temperature.
 - Dilute the mixture with ethyl acetate and transfer it to a separatory funnel.
 - Wash the organic layer sequentially with water and brine.
 - Dry the organic layer over anhydrous sodium sulfate or magnesium sulfate, filter, and concentrate the solvent under reduced pressure using a rotary evaporator.

- Purification:
 - Purify the crude product by flash column chromatography on silica gel using an appropriate solvent system (e.g., a gradient of ethyl acetate in hexanes) to afford the pure coupled product.

Mandatory Visualization

Suzuki Coupling Catalytic Cycle

The following diagram illustrates the key steps in the palladium-catalyzed Suzuki coupling reaction.

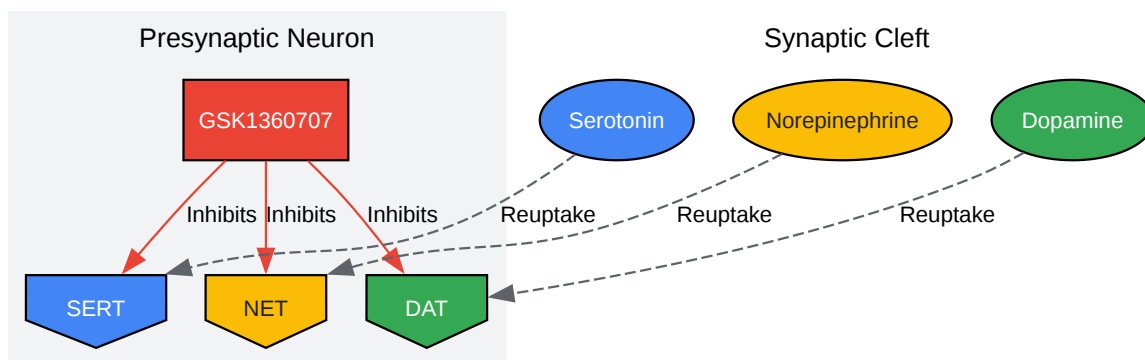


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Caption: Catalytic cycle of the Suzuki coupling reaction.

GSK1360707 Mechanism of Action: Triple Reuptake Inhibition

The diagram below illustrates the mechanism of action of **GSK1360707** as a triple reuptake inhibitor.



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Caption: Mechanism of **GSK1360707** action.

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References

- 1. pubs.acs.org [pubs.acs.org]
- 2. Suzuki reaction of vinyl triflates from six- and seven-membered N-alkoxycarbonyl lactams with boronic acids and esters - PubMed [pubmed.ncbi.nlm.nih.gov]
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